

Fading of Picro Sirius Red stain and how to prevent it

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Compound of Interest

Compound Name: Direct Red 23

Cat. No.: B3028824

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Technical Support Center: Picro Sirius Red Staining

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals overcome common challenges encountered during Picro Sirius Red (PSR) staining, with a special focus on preventing stain fading.

Troubleshooting Guides

Issue 1: Fading or Weakening of Picro Sirius Red Stain

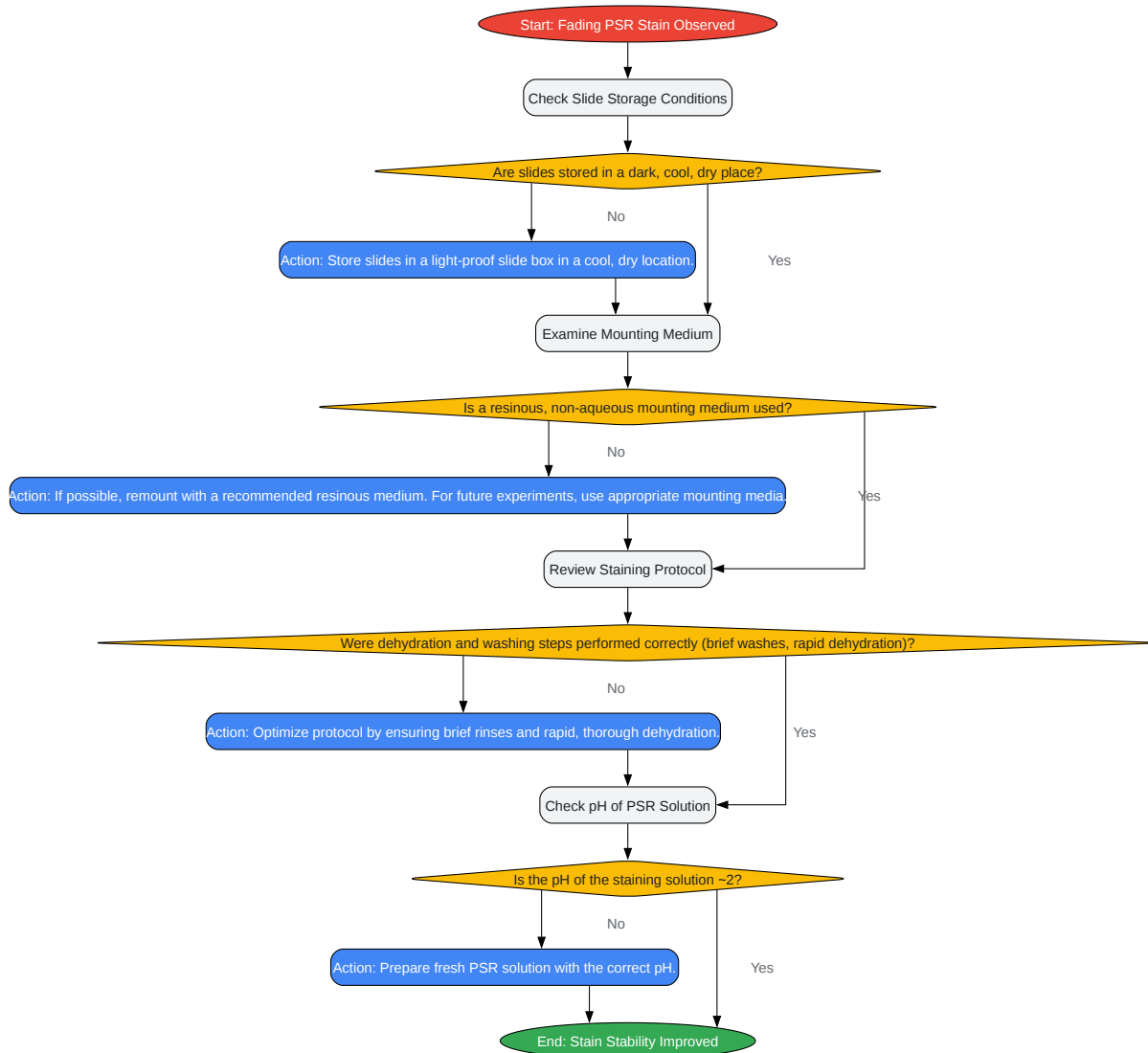
Symptoms:

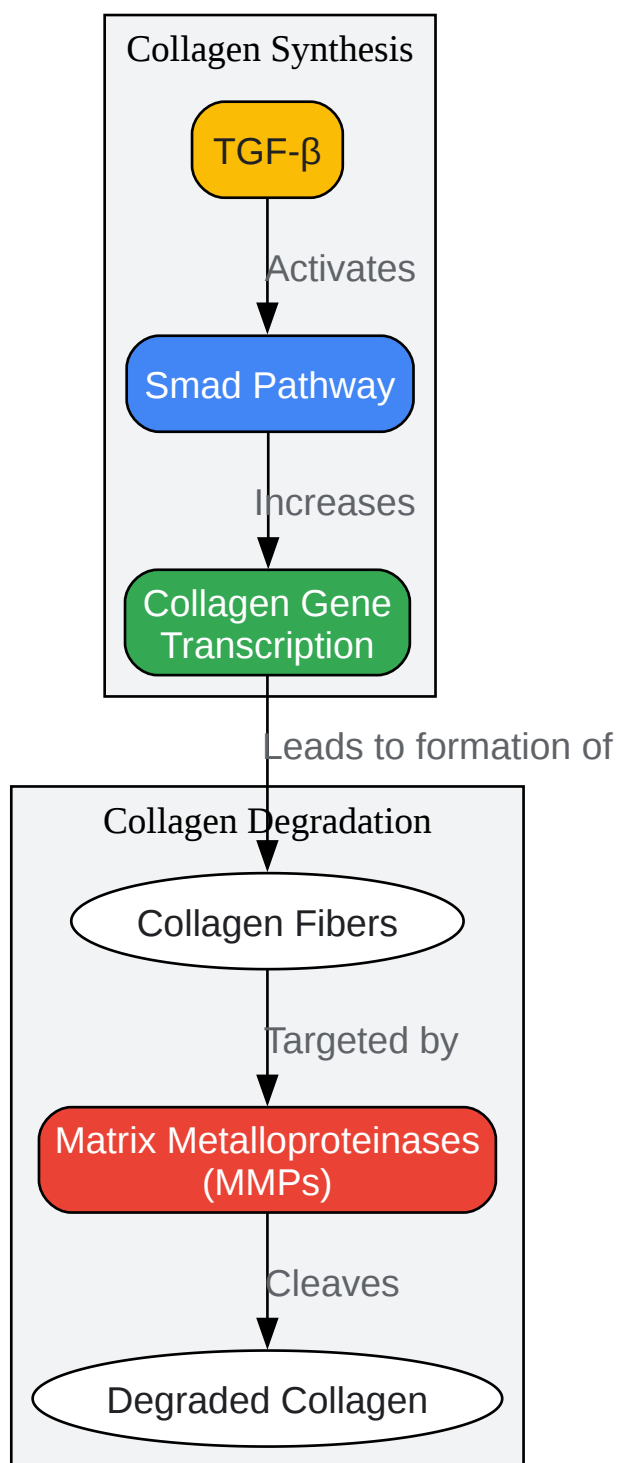
- Noticeable decrease in the intensity of the red collagen staining over time.
- Yellowing of the stained section upon storage.
- Loss of birefringence under polarized light.

Possible Causes and Solutions:

Cause	Solution
Photobleaching	<ul style="list-style-type: none">• Storage: Store slides in a dark, cool, and dry environment. Use a slide box to protect them from light.• Minimize Exposure: Limit the exposure of stained slides to intense light, especially UV light from microscope lamps, during imaging.
Improper Mounting Medium	<ul style="list-style-type: none">• Use Resinous Media: Mount coverslips with a high-quality, non-aqueous, resinous mounting medium. These provide a better refractive index match and protect the stain from oxidation and fading.• Avoid Aqueous Media: Water-based mounting media can cause the dye to leach out or fade over time.
Incorrect Dehydration	<ul style="list-style-type: none">• Rapid Dehydration: Dehydrate the sections quickly and thoroughly in absolute alcohol after the acidified water rinse. Incomplete dehydration can leave residual water, which can affect stain stability.
Prolonged Washing	<ul style="list-style-type: none">• Brief Rinses: Avoid prolonged washing in water or acidified water, as this can lead to the elution of the dye from the collagen fibers.
pH of Staining Solution	<ul style="list-style-type: none">• Maintain Low pH: Ensure the Picro Sirius Red staining solution has a pH of around 2. An incorrect pH can lead to suboptimal binding of the dye to collagen and may affect its stability.

Troubleshooting Workflow for Fading PSR Stain





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